

Thermal stability and degradation profile of Tetrahydrothiopyran-4-one

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Compound of Interest

Compound Name: Tetrahydrothiopyran-4-one

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An In-depth Technical Guide on the Thermal Stability and Degradation Profile of Tetrahydrothiopyran-4-one

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This technical guide provides a comprehensive overview of the methodologies used to assess the thermal stability and degradation of chemical compounds, with a specific focus on **Tetrahydrothiopyran-4-one**. However, at the time of writing, specific experimental thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) data for **Tetrahydrothiopyran-4-one** were not publicly available in the searched scientific literature. Therefore, the quantitative data and degradation profile presented in this document are illustrative and based on the expected behavior of similar sulfur-containing heterocyclic ketones. This guide is intended for informational purposes and to provide a framework for conducting and interpreting thermal stability studies.

Introduction

Tetrahydrothiopyran-4-one, also known as 4-oxothiane, is a sulfur-containing heterocyclic compound with applications as a building block in the synthesis of pharmaceuticals and other specialty chemicals. A thorough understanding of its thermal stability and degradation profile is crucial for ensuring its safe handling, storage, and application in various chemical processes, particularly in drug development where stability is a critical quality attribute. This guide provides an in-depth overview of the principles and experimental procedures for evaluating the thermal stability of **Tetrahydrothiopyran-4-one**.

Physicochemical Properties

A summary of the known physicochemical properties of **Tetrahydrothiopyran-4-one** is presented in Table 1.

Table 1: Physicochemical Properties of **Tetrahydrothiopyran-4-one**

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₅ H ₈ OS |
| Molecular Weight | 116.18 g/mol |
| Appearance | Sandy light brown colored crystals[1] |
| Melting Point | 58 to 60 °C[1] |
| Solubility | Soluble in BTX and various alcohols; Insoluble in water[1] |
| Purity | > 98% (gas chromatography)[1] |

Thermal Stability and Degradation Profile

While specific experimental data is not available, a general assessment of the thermal stability can be made based on its structure and information from safety data sheets.

General Stability: **Tetrahydrothiopyran-4-one** is expected to be stable under normal storage conditions. However, exposure to high temperatures will likely lead to decomposition.

Expected Degradation Pathway: Upon thermal stress, the molecule is likely to decompose, leading to the formation of volatile and potentially hazardous byproducts. The primary degradation products are anticipated to be carbon monoxide (CO), carbon dioxide (CO₂), and various sulfur oxides (SO_x). The degradation is likely initiated by the cleavage of the C-S bonds or the C-C bonds adjacent to the carbonyl group.

Illustrative Degradation Profile: To provide a practical example, an illustrative thermal degradation profile is presented below. This profile is hypothetical and should be confirmed by experimental data.

Table 2: Illustrative Thermogravimetric Analysis (TGA) Data for **Tetrahydrothiopyran-4-one**

| Temperature Range (°C) | Weight Loss (%) | Corresponding Degradation Step |
|------------------------|-----------------|--|
| 150 - 250 | ~5% | Onset of decomposition, loss of volatile impurities |
| 250 - 400 | ~60% | Major decomposition, fragmentation of the ring structure |
| > 400 | ~35% | Further decomposition of intermediates |

Table 3: Illustrative Differential Scanning Calorimetry (DSC) Data for **Tetrahydrothiopyran-4-one**

| Thermal Event | Onset Temperature (°C) | Peak Temperature (°C) | Enthalpy (J/g) |
|---------------|------------------------|-----------------------|----------------|
| Melting | 58 | 60 | (Endothermic) |
| Decomposition | ~200 | ~280 | (Exothermic) |

Experimental Protocols

This section details the standard methodologies for assessing the thermal stability of a compound like **Tetrahydrothiopyran-4-one**.

Thermogravimetric Analysis (TGA)

Objective: To determine the temperature at which the compound starts to decompose and to quantify the mass loss as a function of temperature.

Methodology:

- Instrument: A calibrated thermogravimetric analyzer.

- **Sample Preparation:** A small amount of the sample (typically 5-10 mg) is accurately weighed into a tared TGA pan (e.g., alumina or platinum).
- **Atmosphere:** The experiment is typically run under an inert atmosphere (e.g., nitrogen) at a constant flow rate (e.g., 20 mL/min) to prevent oxidative degradation.
- **Temperature Program:** The sample is heated at a constant rate (e.g., 10 °C/min) over a defined temperature range (e.g., from ambient to 600 °C).
- **Data Analysis:** The weight loss of the sample is recorded as a function of temperature. The onset of decomposition is determined from the resulting TGA curve.

Differential Scanning Calorimetry (DSC)

Objective: To measure the heat flow associated with thermal transitions, such as melting and decomposition, as a function of temperature.

Methodology:

- **Instrument:** A calibrated differential scanning calorimeter.
- **Sample Preparation:** A small amount of the sample (typically 2-5 mg) is accurately weighed into a DSC pan (e.g., aluminum), which is then hermetically sealed. An empty sealed pan is used as a reference.
- **Atmosphere:** The experiment is conducted under an inert atmosphere (e.g., nitrogen) at a constant flow rate.
- **Temperature Program:** The sample and reference are heated at a constant rate (e.g., 10 °C/min) over a specified temperature range.
- **Data Analysis:** The difference in heat flow between the sample and the reference is measured as a function of temperature. Endothermic events (like melting) and exothermic events (like decomposition) are identified and quantified.

Forced Degradation Studies (Stress Testing)

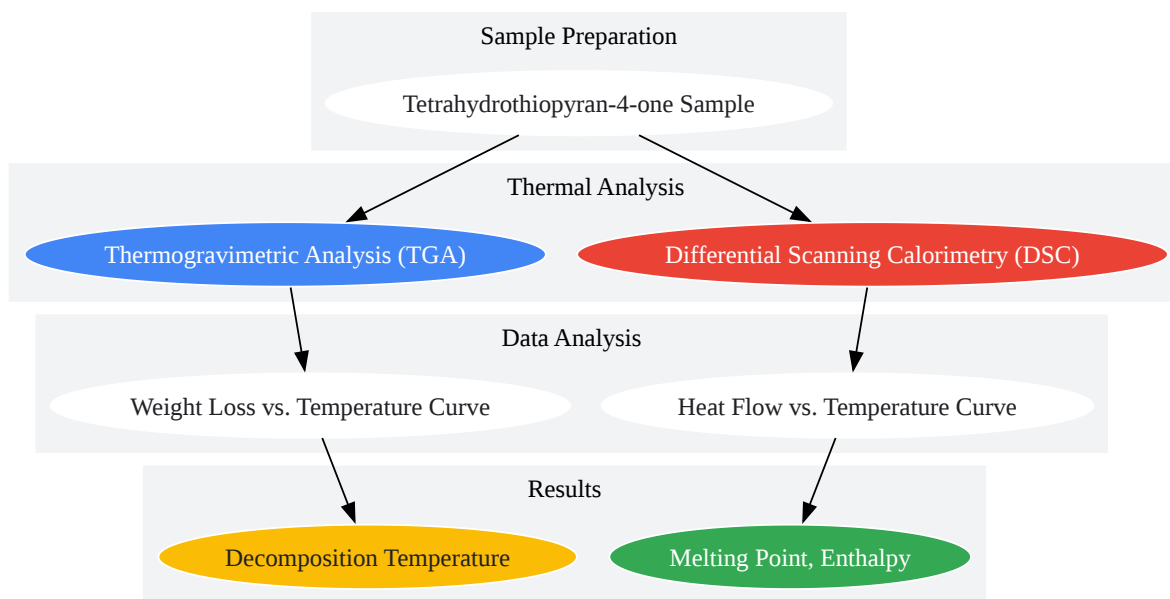
Objective: To identify potential degradation products and degradation pathways under various stress conditions, as mandated by ICH guidelines for drug development.

Methodology:

- Acidic and Basic Hydrolysis: The sample is dissolved in acidic (e.g., 0.1 N HCl) and basic (e.g., 0.1 N NaOH) solutions and heated (e.g., at 60 °C) for a defined period.
- Oxidative Degradation: The sample is exposed to an oxidizing agent (e.g., 3% hydrogen peroxide) at room temperature or elevated temperature.
- Thermal Degradation: The solid sample is exposed to dry heat (e.g., 80 °C) for an extended period.
- Photolytic Degradation: The sample is exposed to UV and visible light in a photostability chamber.
- Analysis of Degradants: The stressed samples are analyzed by a stability-indicating analytical method, typically High-Performance Liquid Chromatography (HPLC) with a UV or mass spectrometric detector, to separate and quantify the parent compound and any degradation products.

Visualization of Workflows and Pathways

Experimental Workflow for Thermal Analysis``dot



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Caption: Workflow for forced degradation studies.

Illustrative Thermal Degradation Pathway



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Caption: Illustrative thermal degradation pathway.

Conclusion

This technical guide has outlined the essential aspects of evaluating the thermal stability and degradation profile of **Tetrahydrothiopyran-4-one**. While specific experimental data for this compound is not readily available in the public domain, the provided methodologies for TGA, DSC, and forced degradation studies offer a robust framework for researchers, scientists, and drug development professionals to conduct their own investigations. The illustrative data and pathways serve as a practical reference for what can be expected from such studies. A comprehensive experimental investigation is highly recommended to establish the definitive thermal properties and degradation behavior of **Tetrahydrothiopyran-4-one** for its safe and effective use in any application.

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References

- 1. 4-oxothiane (tetrahydrothiopyran-4-one)-CAS No. 1072-72-6 | Asahi Chemical Co., Ltd. [chem-asahi.co.jp]
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